

# A Technical Guide to 4-Amino-3-nitrophenol for Research Applications

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## Compound of Interest

Compound Name: 4-Amino-3-nitrophenol

Cat. No.: B127093

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This in-depth guide serves as a technical resource for researchers, scientists, and professionals in drug development on the procurement and analysis of **4-Amino-3-nitrophenol**. The document outlines major global suppliers, available purity grades, and detailed experimental protocols for quality assessment.

## Core Properties of 4-Amino-3-nitrophenol

Property	Value
CAS Number	610-81-1
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	154.12 g/mol
Appearance	Dark red to brown to dark brown crystalline powder
Melting Point	150-154 °C
Solubility	Soluble in water (1.8 g/L)

## Global Suppliers and Purity Grades

The following table summarizes prominent suppliers of **4-Amino-3-nitrophenol** and the typical purity grades they offer. This information is crucial for sourcing material that meets the specific requirements of research and development activities.

Supplier	Website	Purity Grades Offered	Specifications
Sigma-Aldrich	--INVALID-LINK--	98%	Assay: 98%, Melting Point: 150-154 °C
Thermo Scientific	--INVALID-LINK--	≥97.5% (HPLC)	Assay (HPLC): ≥97.5%, Melting Point: 145-155 °C, Appearance: Dark red to brown to dark brown crystalline powder or powder
Biosynth	--INVALID-LINK--	Not specified	Melting Point: 152 °C
Simson Pharma	--INVALID-LINK--	High Purity	Accompanied by a Certificate of Analysis
LGC Standards	--INVALID-LINK--	Reference Standard	Certificate of Analysis provided
Hangzhou KieRay Chem Co.,Ltd	--INVALID-LINK--	Industrial Grade	Appearance: White or off-white powder or crystalline powder, Melting Point: 152-156 °C
Pharmaffiliates	--INVALID-LINK--	Not specified	Appearance: Dark Brownish Red Solid

## Experimental Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This section details a validated HPLC method for the determination of **4-Amino-3-nitrophenol** purity.<sup>[1]</sup> This method is essential for verifying the quality of the supplied material before its use in sensitive experimental settings.

Objective: To quantify the purity of a **4-Amino-3-nitrophenol** sample.

**Materials:**

- **4-Amino-3-nitrophenol** sample
- Acetonitrile (HPLC grade)
- Acetic acid
- Water (HPLC grade)
- Volumetric flasks
- Pipettes
- HPLC system with a Photo Diode Array (PDA) detector
- Octadecylsilane (C18) column (250 mm x 4.6 mm, 5  $\mu$ m particle size)

**Procedure:**

- **Mobile Phase Preparation:** Prepare a 0.05 M acetic buffer and adjust the pH to 5.9. The mobile phase consists of a 20:80 mixture of acetonitrile and the 0.05 M acetic buffer.
- **Standard Solution Preparation:** Accurately weigh a known amount of a **4-Amino-3-nitrophenol** reference standard and dissolve it in the mobile phase to prepare a stock solution. Prepare a series of calibration standards by diluting the stock solution to concentrations of approximately 3.68  $\mu$ g/mL, 14.70  $\mu$ g/mL, and 18.38  $\mu$ g/mL.
- **Sample Solution Preparation:** Accurately weigh a sample of the **4-Amino-3-nitrophenol** to be tested and dissolve it in the mobile phase to achieve a concentration within the calibration range.
- **Chromatographic Conditions:**
  - Column: C18 (250 mm x 4.6 mm, 5  $\mu$ m)
  - Mobile Phase: Acetonitrile: 0.05 M Acetic Buffer pH 5.9 (20:80)

- Flow Rate: 1.0 mL/minute
- Column Temperature: 40°C
- Detection: Photo Diode Array (PDA) detector (wavelength not specified in the source, a suitable wavelength would be around the absorbance maximum of **4-Amino-3-nitrophenol**)
- Injection Volume: (Not specified, typically 10-20 µL)
- Analysis:
  - Inject the standard solutions to generate a calibration curve.
  - Inject the sample solution.
  - The retention time for **4-Amino-3-nitrophenol** should be consistent.
- Calculation:
  - Determine the area under the peak for **4-Amino-3-nitrophenol** in the sample chromatogram.
  - Calculate the concentration of **4-Amino-3-nitrophenol** in the sample using the calibration curve.
  - The purity is expressed as the percentage of **4-Amino-3-nitrophenol** in the original sample by weight.

Method Validation: The described method has been validated and shows good linearity with a correlation coefficient of 1.0.<sup>[1]</sup> The precision at concentrations of 3.68 µg/mL, 14.70 µg/mL, and 18.38 µg/mL was reported as 0.59%, 1.92%, and 0.68% respectively.<sup>[1]</sup> The percent recovery ranged from 99.06% to 101.05%.<sup>[1]</sup> The limit of quantitation was found to be 0.07%.<sup>[1]</sup>

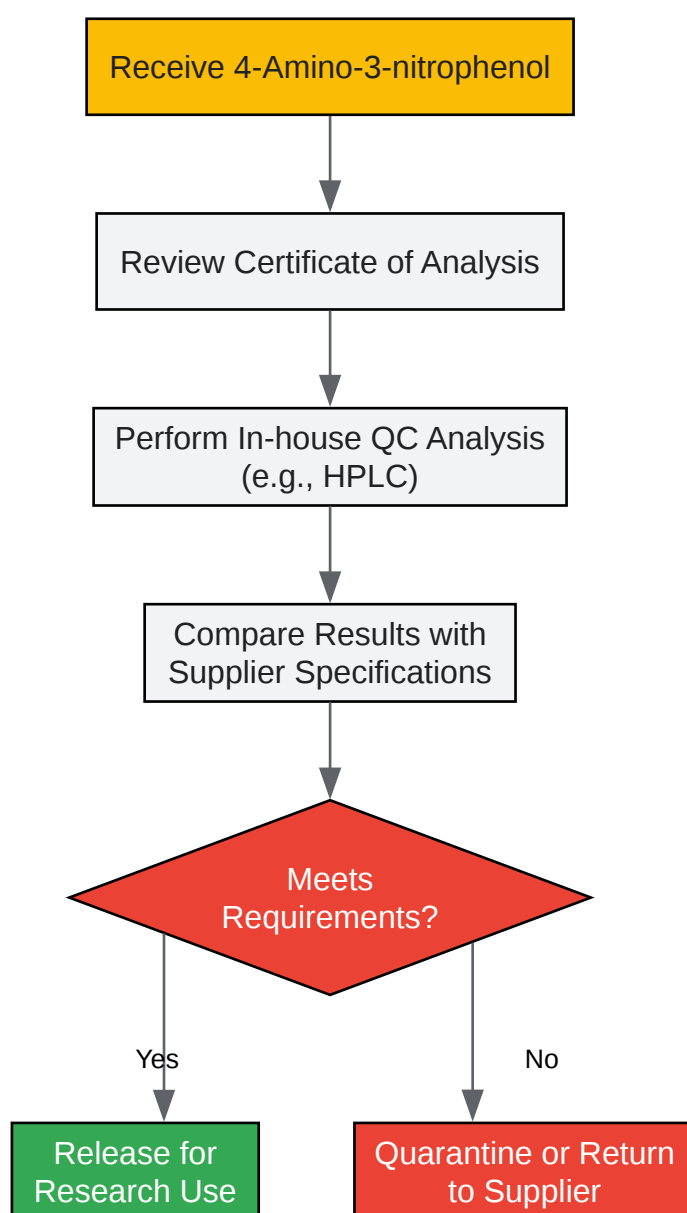
## Workflow and Logical Relationships

The following diagrams illustrate key workflows relevant to the use of **4-Amino-3-nitrophenol** in a research context.



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Caption: Workflow for selecting a **4-Amino-3-nitrophenol** supplier.



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Caption: In-house quality control workflow for received **4-Amino-3-nitrophenol**.

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## References

- 1. Validation of the Analytical Method for Determining 4-Amino-3-Nitrophenol Concentrations in Oxidative Hair Dyes | Eruditio : Indonesia Journal of Food and Drug Safety [eruditio.pom.go.id]
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